Physicochemical properties of 2-(Propylthio)nicotinamide

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Compound of Interest

Compound Name:	*2-(Propylthio)nicotinamide*
CAS No.:	*175135-26-9*
Cat. No.:	*B071382*

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An In-depth Technical Guide to the Physicochemical Properties of **2-(Propylthio)nicotinamide**

This guide provides a comprehensive technical overview of the core physicochemical properties of **2-(Propylthio)nicotinamide** (CAS No: 175135-26-9), a molecule of interest for researchers and drug development professionals. The narrative is structured to deliver not just data, but actionable insights into the experimental rationale and implications for pharmaceutical development.

Introduction: Understanding the Molecule

2-(Propylthio)nicotinamide is a derivative of nicotinamide (Vitamin B3), featuring a propylthio group at the 2-position of the pyridine ring. This structural modification is significant, as the introduction of the sulfur-linked alkyl chain is anticipated to modulate the parent molecule's lipophilicity and metabolic profile, thereby influencing its absorption, distribution, metabolism, and excretion (ADME) properties. A thorough characterization of its physicochemical properties is the foundational step in assessing its potential as a therapeutic agent. This document outlines the known and predicted properties and provides robust, field-proven protocols for their experimental determination.

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Core Physicochemical Data

A summary of the available and predicted physicochemical data for **2-(Propylthio)nicotinamide** is presented below. These values serve as a baseline for experimental design and formulation strategies.

Property	Value	Source
CAS Number	175135-26-9	[1]
Molecular Formula	$C_9H_{12}N_2OS$	[1]
Molecular Weight	196.27 g/mol	[1]
Melting Point	146-148°C	[1][2]
Boiling Point	366.7 ± 27.0 °C (Predicted)	
Density	1.20 ± 0.1 g/cm³ (Predicted)	
pKa	14.49 ± 0.50 (Predicted)	[3]

Solubility Profile: The Gateway to Bioavailability

Aqueous solubility is a critical determinant of a drug's absorption and, consequently, its bioavailability. While experimental data for **2-(Propylthio)nicotinamide** is not publicly available, the presence of the hydrophilic nicotinamide moiety and the lipophilic propylthio group suggests it is likely a sparingly soluble compound.[4] The parent molecule, nicotinamide, is highly water-soluble (1 g/mL).[5] The addition of the propylthio group will decrease this solubility. For context, the related precursor, 2-(Propylthio)nicotinic acid, has a measured solubility of >29.6 µg/mL at pH 7.4.[6]

Accurate determination of thermodynamic solubility is paramount. The shake-flask method, as described by Higuchi and Connors, remains the gold standard for its reliability with poorly soluble compounds.[7][8]

Experimental Protocol: Thermodynamic Solubility Determination (Shake-Flask Method)

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This protocol outlines the definitive method for measuring the equilibrium solubility of **2-(Propylthio)nicotinamide**.

- Preparation of Media: Prepare buffers at physiologically relevant pH values (e.g., pH 1.2, 4.5, 6.8, and 7.4) to simulate the gastrointestinal tract.
- Compound Addition: Add an excess amount of **2-(Propylthio)nicotinamide** to a known volume of each buffer in separate, sealed glass vials. The presence of undissolved solid is essential to ensure equilibrium with a saturated solution.[9]
- Equilibration: Agitate the vials in a temperature-controlled shaker bath (e.g., at 25°C and 37°C) for a sufficient duration (typically 24-72 hours) to ensure equilibrium is reached.
- Phase Separation: After equilibration, allow the vials to stand undisturbed to let the excess solid settle. Subsequently, clarify the supernatant by centrifugation (e.g., 15,000 rpm for 20 minutes).
- Quantification: Carefully withdraw an aliquot of the clear supernatant and dilute it with an appropriate mobile phase. Analyze the concentration of the dissolved compound using a validated, stability-indicating HPLC-UV method.[10]
- Confirmation of Solid State: Analyze the remaining solid by techniques such as XRPD or DSC to confirm that no polymorphic or solvate transformation has occurred during the experiment.

Lipophilicity (LogP): A Predictor of Membrane Permeability

Lipophilicity, expressed as the logarithm of the partition coefficient (LogP), governs a molecule's ability to cross biological membranes.[11] The 'Rule of 5' suggests that an oral drug candidate should ideally have a LogP value less than 5.[12] While the LogP of **2-(Propylthio)nicotinamide** has not been experimentally determined, the related precursor 2-(Propylthio)nicotinic acid has a computed XLogP3 of 2.1, indicating moderate lipophilicity.[6]

The reversed-phase high-performance liquid chromatography (RP-HPLC) method is a rapid and reliable alternative to the traditional shake-flask method for LogP determination.[13][14] It

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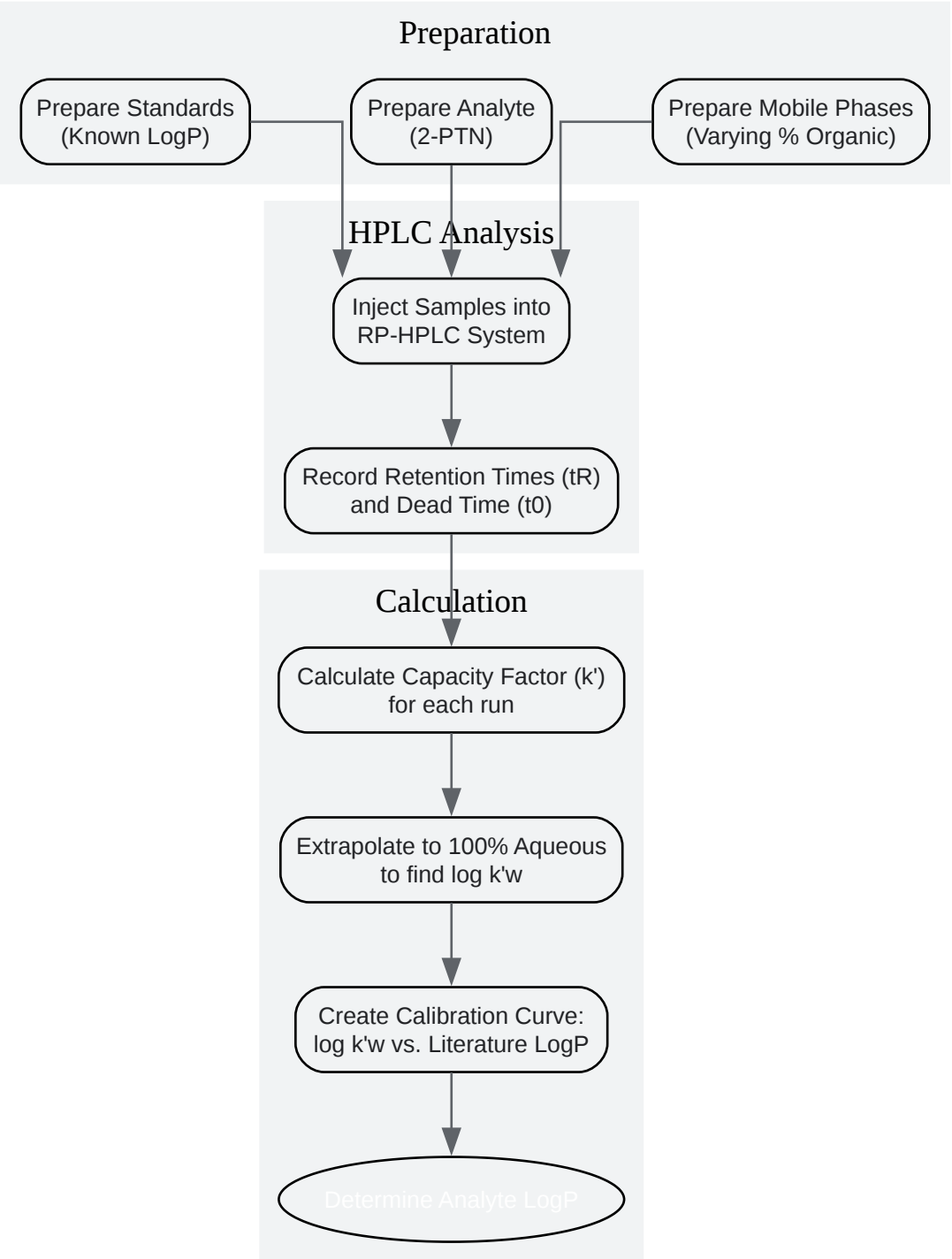
correlates a compound's retention time on a nonpolar stationary phase with the LogP values of known standards.

Experimental Protocol: LogP Determination via RP-HPLC

- System Preparation: Use a C18 column and a mobile phase consisting of a buffered aqueous phase (e.g., phosphate buffer, pH 7.4) and an organic modifier (e.g., acetonitrile or methanol).
- Standard Selection: Prepare a set of standard compounds with known LogP values that bracket the expected LogP of the analyte.
- Isocratic Elution: Perform a series of isocratic runs with varying organic modifier concentrations (e.g., 40%, 50%, 60%, 70%, 80% organic). Inject the standards and the test compound for each condition.
- Calculate Capacity Factor (k'): For each compound at each mobile phase composition, calculate the capacity factor using the formula: k' = (t_R - t_0) / t_0, where t_R is the retention time of the compound and t_0 is the column dead time.[14]
- Determine log k'w: For each compound, plot log k' versus the percentage of the organic modifier. Extrapolate the linear regression to 100% aqueous phase (0% organic) to determine the y-intercept, which is log k'w.
- Calibration Curve: Plot the calculated log k'w values of the standards against their known literature LogP values.
- Calculate LogP: Use the linear regression equation from the calibration curve and the calculated log k'w of **2-(Propylthio)nicotinamide** to determine its experimental LogP.

Diagram: RP-HPLC Workflow for LogP Determination

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Caption: Workflow for experimental LogP determination using RP-HPLC.

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Chemical Stability: Ensuring Product Integrity and Shelf-Life

Stability testing is a non-negotiable component of drug development, providing critical information on how the quality of an active pharmaceutical ingredient (API) changes over time under the influence of environmental factors like temperature, humidity, and light.[15][16] These studies are essential for determining re-test periods, shelf-life, and appropriate storage conditions.[17]

A forced degradation (stress testing) study is the first step. It helps to identify potential degradation products, establish degradation pathways, and validate the stability-indicating power of the analytical methods used.[16][18]

Protocol: Forced Degradation (Stress Testing)

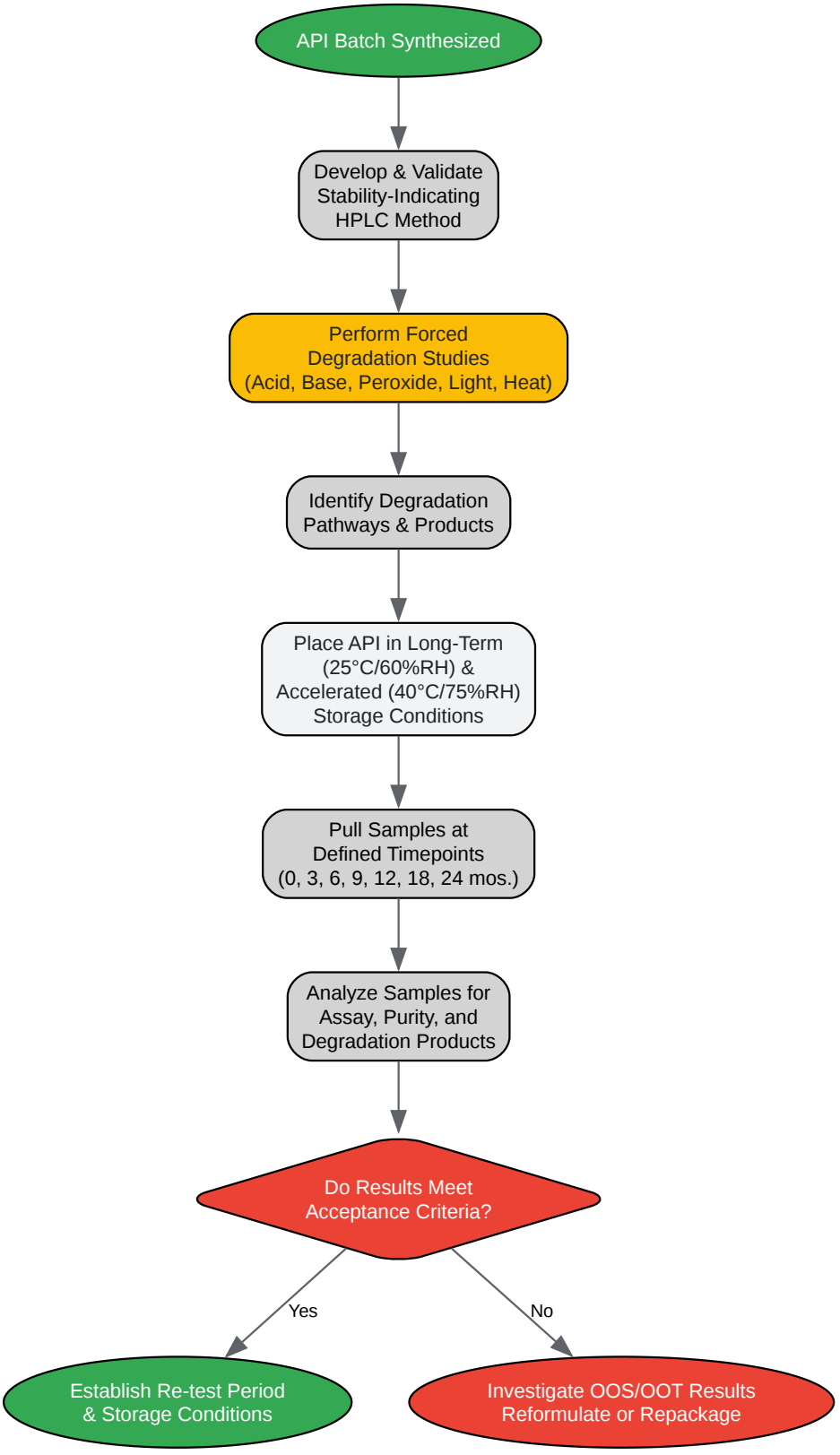
- Hydrolytic Stability: Expose solutions of **2-(Propylthio)nicotinamide** to acidic (e.g., 0.1 N HCl), basic (e.g., 0.1 N NaOH), and neutral (water) conditions at elevated temperatures (e.g., 60-80°C).
- Oxidative Stability: Treat a solution of the compound with an oxidizing agent, such as hydrogen peroxide (e.g., 3% H_2O_2), at room temperature.
- Photostability: Expose the solid compound and its solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt hours/square meter (as per ICH Q1B guidelines). A control sample should be protected from light.
- Thermal Stability: Expose the solid compound to high temperatures (e.g., 80°C or higher) to assess potential degradation.
- Analysis: At specified time points, analyze all stressed samples by a validated stability-indicating HPLC method (e.g., with a photodiode array detector) to separate the parent compound from any degradation products. Mass spectrometry (LC-MS) should be used to help identify the structure of significant degradants.

Following stress testing, long-term and accelerated stability studies are conducted on the API stored in its proposed packaging under conditions defined by ICH guidelines (e.g., 25°C/60%

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RH for long-term and 40°C/75% RH for accelerated).[17]

Diagram: API Stability Testing Decision Pathway



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Caption: Decision workflow for API stability assessment per ICH guidelines.

Spectral Characterization

While specific spectra for **2-(Propylthio)nicotinamide** are not readily available in public databases, its structure allows for the prediction of key spectral features that would be used for its identification and characterization.

- ^{1}H NMR: The spectrum would be expected to show signals corresponding to the three aromatic protons on the pyridine ring, a triplet for the terminal methyl group of the propyl chain, and two multiplets for the two methylene groups of the propyl chain. The amide protons would appear as two distinct signals.
- ^{13}C NMR: The spectrum would display nine distinct carbon signals: five for the pyridine ring (two of which are quaternary), one for the carbonyl group of the amide, and three for the propyl chain.
- FTIR: Key vibrational bands would include N-H stretching from the amide group (~3300-3100 cm^{-1}), C=O stretching of the amide (~1680 cm^{-1}), and C-N stretching. Aromatic C-H and C=C stretching bands would also be prominent.
- Mass Spectrometry: The nominal mass would be 196 amu. High-resolution mass spectrometry would be used to confirm the elemental composition, $C_9H_{12}N_2OS$.

Conclusion

2-(Propylthio)nicotinamide presents a profile of a crystalline solid with a distinct melting point and predicted moderate lipophilicity. Its physicochemical properties, particularly solubility and stability, are the cornerstones upon which its entire development program will be built. The experimental protocols detailed in this guide provide a robust framework for obtaining the high-quality data necessary to de-risk development and enable rational formulation design. A comprehensive understanding of these fundamental characteristics is indispensable for advancing this molecule through the preclinical and clinical development pipeline.

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